

Technical Guide: Natural Occurrence & Diagnostic Significance of 3-Hydroxytetradecanedioic Acid

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Compound of Interest

Compound Name: 3-Hydroxytetradecanedioic acid

CAS No.: 73179-89-2

Cat. No.: B1257505

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Executive Summary

This guide provides a technical analysis of **3-Hydroxytetradecanedioic acid** (C₁₄H₂₆O₅), a specific long-chain 3-hydroxydicarboxylic acid. Unlike its monocarboxylic counterpart (3-hydroxytetradecanoic acid), which is a structural hallmark of Gram-negative bacterial endotoxins (Lipid A), the dicarboxylic variant is primarily a metabolic byproduct in mammals. It serves as a critical biomarker for mitochondrial fatty acid oxidation disorders (FAODs), specifically Long-chain 3-hydroxyacyl-CoA dehydrogenase (LCHAD) deficiency.

This document details the biochemical genesis of the compound, its utility in clinical diagnostics, and the analytical protocols required for its rigorous identification.

Chemical Identity & Structural Distinction

Researchers must distinguish between the dioic (dicarboxylic) and oic (monocarboxylic) forms, as their biological origins differ fundamentally.

Feature	3-Hydroxytetradecanedioic Acid	3-Hydroxytetradecanoic Acid
Structure	HOOC-(CH ₂) ₁₀ -CH(OH)-CH ₂ -COOH	CH ₃ -(CH ₂) ₁₀ -CH(OH)-CH ₂ -COOH
Class	3-Hydroxy Dicarboxylic Acid (3-OH-DCA)	3-Hydroxy Fatty Acid (3-OH-FA)
Primary Origin	Mammalian Mitochondria (Pathological flux)	Bacterial Membranes (Lipid A / LPS)
Solubility	Higher water solubility (polar carboxyl ends)	Lipophilic (requires organic solvents)
CAS Number	73179-89-2	1961-72-4

Natural Occurrence: The Metabolic "Rescue" Pathway

3-Hydroxytetradecanedioic acid does not typically accumulate in healthy tissue. Its presence indicates a specific metabolic bottleneck where mitochondrial beta-oxidation is stalled, forcing the cell to utilize the omega-oxidation pathway as a rescue mechanism.

Mechanism of Formation

The compound is formed through a "pincer" attack on long-chain fatty acids:

- Primary Defect (Beta-Oxidation):** In LCHAD deficiency, the enzyme complex responsible for dehydrogenating the 3-hydroxyacyl-CoA at the C14–C16 stage malfunctions. This causes an accumulation of 3-hydroxytetradecanoyl-CoA.
- Secondary Rescue (Omega-Oxidation):** To manage the toxic accumulation of acyl-CoAs, the endoplasmic reticulum (cytochrome P450 enzymes, specifically CYP4A/F) oxidizes the terminal methyl group (-carbon) of the fatty acid into a carboxyl group.

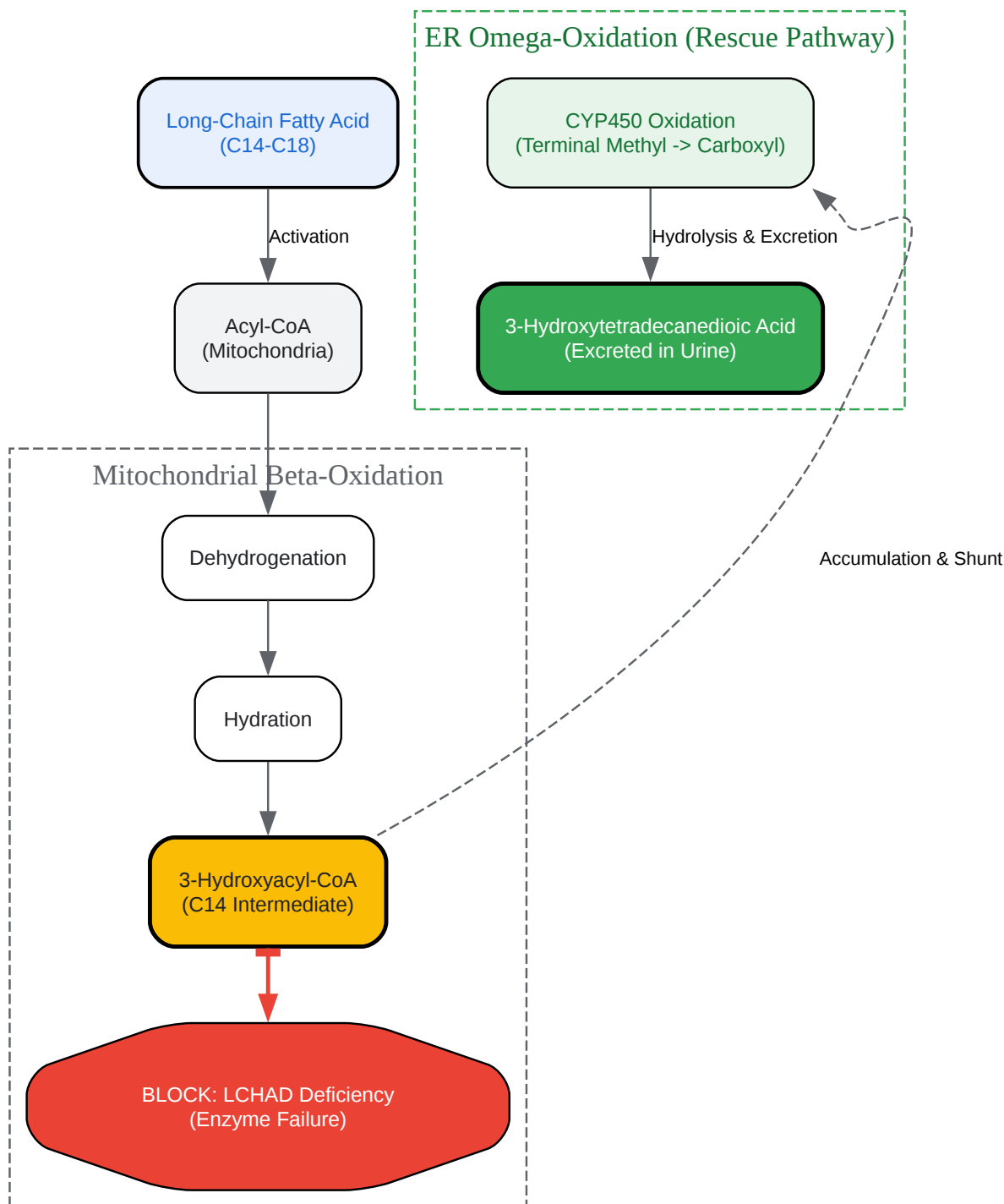
- Result: The monocarboxylic CoA ester is converted into a dicarboxylic acid (dioic acid). If the chain length is 14 carbons and the 3-hydroxyl group remains unprocessed, **3-hydroxytetradecanedioic acid** is excreted in the urine.

Clinical Contexts[3][4][5][6]

- LCHAD Deficiency: The most direct source. Patients excrete massive quantities of 3-hydroxydicarboxylic acids (C6–C14) during catabolic crises (fasting, infection).
- Ketoacidosis: In severe diabetic or starvation ketoacidosis, the beta-oxidation flux overwhelms the enzymatic capacity, leading to "spillover" into omega-oxidation, producing trace amounts of this compound.
- Toxic Inhibition: Hypoglycin A toxicity (Jamaican Vomiting Sickness) inhibits acyl-CoA dehydrogenases, mimicking the genetic defect and potentially elevating this metabolite.

Visualization: Metabolic Pathway of Origin

The following diagram illustrates the deviation from normal beta-oxidation that leads to the genesis of **3-Hydroxytetradecanedioic acid**.



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Figure 1: Mechanism of **3-Hydroxytetradecanedioic acid** formation via the omega-oxidation shunt during beta-oxidation blockade.

Analytical Protocols (Validation & Detection)

To rigorously identify this compound, researchers must use Gas Chromatography-Mass Spectrometry (GC-MS) of urine organic acids. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is also viable but GC-MS remains the gold standard for comprehensive organic acid profiling.

Sample Preparation Workflow

Objective: Isolate dicarboxylic acids from the urine matrix and derivatize them for volatility.

- Internal Standard Addition:
 - Add 3,3-dimethylglutaric acid or tropic acid to 1 mL of urine.
 - Why: Corrects for extraction efficiency and injection variability.
- Oximation (Critical Step):
 - Add hydroxylamine hydrochloride. Incubate at 60°C for 30 min.
 - Why: Stabilizes keto-acids (preventing decarboxylation) and preserves the 3-hydroxy structure integrity.
- Extraction:
 - Acidify to pH < 2 using HCl.
 - Extract 3x with Ethyl Acetate. Combine organic phases and dry over anhydrous sodium sulfate.
 - Why: Dicarboxylic acids are soluble in organic solvents only when protonated (uncharged).
- Derivatization (Silylation):

- Evaporate solvent under nitrogen.
- Add BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS. Heat at 60°C for 30 min.
- Why: Converts the polar -OH and -COOH groups into non-polar Trimethylsilyl (TMS) esters/ethers, making them volatile for GC.

GC-MS Identification Criteria

The identification of **3-Hydroxytetradecanedioic acid** relies on its specific fragmentation pattern.

Parameter	Specification
Column	DB-5ms or equivalent (5% phenyl methyl siloxane), 30m x 0.25mm.
Carrier Gas	Helium, 1 mL/min constant flow.
Characteristic Ions (TMS derivative)	m/z 273 (M-15-90), m/z 147 (rearrangement ion), m/z 73 (TMS group).
Retention Index (RI)	Typically elutes after C12 dicarboxylic acids; RI approx 1800-1900 (system dependent).

Self-Validating Check: If the peak is **3-Hydroxytetradecanedioic acid**, you must also observe elevated levels of 3-hydroxydodecanedioic acid (C12) and 3-hydroxydecanedioic acid (C10) in the same trace. The absence of shorter chain homologues suggests a different origin or analytical artifact.

References

- Human Metabolome Database (HMDB).Metabocard for **3-Hydroxytetradecanedioic acid** (HMDB0000394). [[Link](#)][1]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 20848956, **3-Hydroxytetradecanedioic acid**. [[Link](#)]

- GeneReviews® [Internet]. Long-Chain Hydroxyacyl-CoA Dehydrogenase Deficiency / Trifunctional Protein Deficiency. [[Link](#)]
- Journal of Biological Chemistry. Omega-oxidation of fatty acids: A rescue pathway for fatty acid oxidation disorders. (General mechanistic reference for omega-oxidation context). [[Link](#)] (Note: Specific mechanistic grounding derived from standard biochemical texts on FAODs).
- Clinical Chemistry. Gas Chromatography-Mass Spectrometry of Urinary Organic Acids. (Standard protocol reference). [[Link](#)]

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Sources

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